

In-Depth Technical Guide to the Safety of Ac-Ala-OH-d3

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Compound of Interest

Compound Name: Ac-Ala-OH-d3

Cat. No.: B12300266

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This guide provides comprehensive safety information for N-Acetyl-L-alanine-d3 (**Ac-Ala-OH-d3**), a deuterated derivative of N-Acetyl-L-alanine. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The safety profile of **Ac-Ala-OH-d3** is expected to be closely aligned with its non-deuterated counterpart, N-Acetyl-L-alanine, due to their structural similarity. This document compiles available data to ensure safe handling and use.

Hazard Identification and Classification

Ac-Ala-OH-d3 is classified as a hazardous substance. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1]

Pictogram:

-  alt text

Signal Word: Warning[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Ac-Ala-OH-d3** is crucial for safe handling and storage.

Table 2: Physical and Chemical Data of **Ac-Ala-OH-d3**

Property	Value
Molecular Formula	C ₅ H ₆ D ₃ NO ₃ [2]
Molecular Weight	134.15 g/mol [3][4]
Appearance	White to off-white solid/powder.[5]
Melting Point	122-128°C[5][6]
Solubility	Soluble in DMSO and PBS (pH 7.2) at ≥10 mg/mL. Sparingly soluble in ethanol (1-10 mg/mL).[2]
Storage Temperature	2-8°C[7]

Experimental Protocols: Safety Handling and Emergency Procedures

Detailed procedures are essential to minimize risk during the handling and in the event of accidental exposure to **Ac-Ala-OH-d3**.

Personal Protective Equipment (PPE)

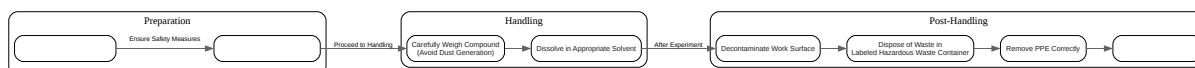
Appropriate PPE must be worn when handling **Ac-Ala-OH-d3**.

- Eye Protection: Wear chemical safety goggles or glasses with side shields.
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: Handle in a well-ventilated area, preferably a fume hood, to avoid inhaling dust.

Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **Ac-Ala-OH-d3**.



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Caption: Workflow for Safe Handling of **Ac-Ala-OH-d3**.

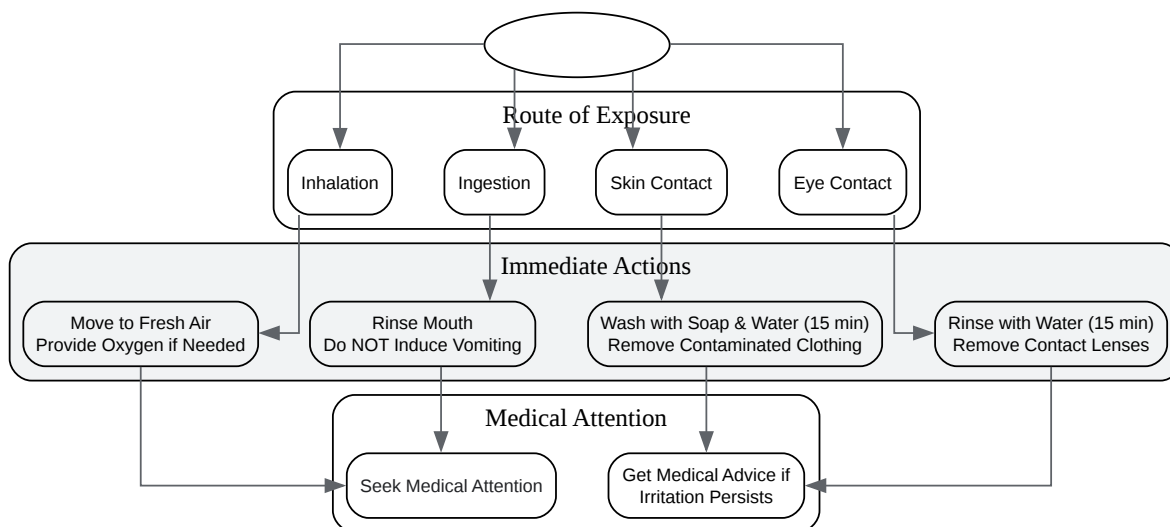
First-Aid Measures

In case of exposure, follow these first-aid protocols.

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [5] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

The following diagram illustrates the decision-making process for first aid in response to exposure.



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Caption: First-Aid Decision Pathway for **Ac-Ala-OH-d3** Exposure.

Storage and Disposal

Proper storage and disposal are critical to maintaining the integrity of the compound and ensuring laboratory safety.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[7] The recommended storage temperature is 2-8°C.^[7]
- Disposal: Dispose of the compound and its container in accordance with local, state, and federal regulations for hazardous waste. Do not allow the product to enter drains.^[7]

Toxicological Information

Detailed toxicological studies specifically for **Ac-Ala-OH-d3** are not readily available. The information for the non-deuterated N-Acetyl-L-alanine suggests that it may cause irritation to

the skin, eyes, and respiratory system upon contact or inhalation.[6] Chronic effects have not been fully investigated.[8]

Disclaimer: This guide is for informational purposes only and is intended for use by qualified personnel. It is based on the best available information for **Ac-Ala-OH-d3** and its non-deuterated analog. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier and exercise due care when handling this chemical.

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